

Tripetroselinin: A Technical Guide to Industrial Applications

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Compound of Interest

Compound Name: *Tripetroselinin*

Cat. No.: B1588133

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Abstract

Tripetroselinin, a triacylglycerol rich in petroselinic acid, is an emerging specialty chemical with significant potential across various industries, including cosmetics, food and beverage, and polymer manufacturing. Derived primarily from the seeds of plants in the Apiaceae family, such as coriander and parsley, this molecule offers unique physicochemical and biological properties. Its anti-inflammatory and moisturizing characteristics make it a valuable ingredient in dermatological and cosmetic formulations. In the food industry, it presents a healthier alternative to saturated and trans fats. Furthermore, the unique position of the double bond in its petroselinic acid moiety allows for novel chemical modifications, opening avenues for the synthesis of specialty polymers and biodegradable surfactants. This technical guide provides an in-depth overview of the industrial applications of **Tripetroselinin**, supported by quantitative data, detailed experimental protocols, and visual representations of key processes and pathways.

Chemical and Physical Properties

Tripetroselinin, also known as glyceryl tripetroselinate, is the triglyceride of petroselinic acid (cis-6-octadecenoic acid).^[1] Its structure confers specific physical and chemical characteristics that are foundational to its industrial utility.

Property	Value	Reference
Molecular Formula	C57H104O6	[1]
Molecular Weight	885.4 g/mol	[1]
CAS Number	3296-43-3	[1]
IUPAC Name	2,3-bis[(Z)-octadec-6-enoyl]oxy]propyl (Z)-octadec-6-enoate	[1]
Physical State	White powder	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Soluble in organic solvents	
XLogP3-AA	22.4	

Potential Industrial Applications

The unique properties of **Tripetroselinin** lend themselves to a variety of industrial uses.

Cosmetics and Dermatology

Tripetroselinin is a promising ingredient in skincare and cosmetic products due to the anti-inflammatory and moisturizing properties of its constituent, petroselinic acid.

- Anti-inflammatory Agent: Petroselinic acid has been shown to suppress inflammatory pathways, making **Tripetroselinin** suitable for formulations aimed at soothing irritated skin.
- Moisturizing Agent: Its lipid nature helps to reinforce the skin's natural barrier, preventing moisture loss.
- Reduced Irritation: In combination with other ingredients that can cause irritation, such as alpha-hydroxy acids, petroselinic acid can act as an anti-irritant.

Food and Nutraceuticals

Tripetroselinin offers potential as a functional food ingredient and a healthier fat substitute.

- Saturated and Trans Fat Replacer: The high content of monounsaturated petroselinic acid makes it a healthier alternative to saturated and partially hydrogenated fats in various food products.
- Anti-inflammatory Food Supplement: Edible compositions containing petroselinic acid are being explored for their potential to inhibit the production of inflammatory metabolites.

Chemical Feedstock and Polymer Synthesis

The unique chemical structure of petroselinic acid within **Tripetroselinin** makes it a valuable precursor for the synthesis of other industrial chemicals.

- Production of Lauric and Adipic Acids: Oxidative cleavage of the double bond in petroselinic acid yields lauric acid and adipic acid. Lauric acid is a key component in the manufacturing of soaps and detergents, while adipic acid is a precursor to nylon.
- Bio-based Polymers: The triglyceride structure can be functionalized and polymerized to create novel bio-based polymers. While specific protocols for **Tripetroselinin** are not widely published, general methods for triglyceride polymerization can be adapted.

Surfactants and Emulsifiers

Derivatives of petroselinic acid have been shown to possess surfactant properties, suggesting that modified **Tripetroselinin** could be used as a bio-based emulsifier in various formulations. However, quantitative data on the surfactant properties of unmodified **Tripetroselinin** are not readily available.

Experimental Protocols

Extraction and Purification of **Tripetroselinin** from Coriander Seeds

This protocol outlines a standard laboratory procedure for the extraction and purification of **Tripetroselinin** from coriander seeds, a rich natural source.

Materials:

- Dried coriander seeds
- Hexane (analytical grade)
- Ethanol (analytical grade)
- Rotary evaporator
- Soxhlet apparatus (optional, for continuous extraction)
- Glassware (beakers, flasks, etc.)
- Filtration apparatus (e.g., Buchner funnel, filter paper)

Procedure:

- Seed Preparation: Grind the dried coriander seeds into a fine powder to increase the surface area for extraction.
- Solvent Extraction (Maceration):
 - Soak the ground coriander seed powder in hexane at room temperature. A solid-to-solvent ratio of 1:10 (w/v) is recommended.
 - Stir the mixture for 24 hours to allow for efficient extraction of the oil.
 - Filter the mixture to separate the solid seed residue from the hexane extract containing the dissolved oil.
- Solvent Removal:
 - Concentrate the hexane extract using a rotary evaporator to remove the solvent. The remaining viscous liquid is the crude coriander seed oil, which is rich in **Tripetroselinin**.
- Purification (Optional - Winterization):
 - To increase the purity of **Tripetroselinin**, the crude oil can be subjected to winterization.

- Dissolve the oil in ethanol and cool the solution to a low temperature (e.g., 4°C) for 24 hours.
- Higher melting point components will precipitate out of the solution.
- Filter the cold solution to remove the precipitated solids.
- Remove the ethanol from the filtrate using a rotary evaporator to obtain purified **Tripetroselinin**-rich oil.

Workflow Diagram:



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Caption: Workflow for the extraction and purification of **Tripetroselinin**.

Analytical Characterization: GC-MS and LC-MS/MS

Gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are powerful techniques for the identification and quantification of **Tripetroselinin**.

3.2.1. GC-MS Analysis (as Fatty Acid Methyl Esters - FAMEs)

This protocol involves the transesterification of **Tripetroselinin** to its constituent fatty acid methyl esters for analysis.

Sample Preparation (Transesterification):

- Dissolve a known amount of the extracted oil in a suitable solvent (e.g., toluene).
- Add a solution of sodium methoxide in methanol.
- Heat the mixture at a controlled temperature (e.g., 50°C) for a specified time to complete the reaction.

- After cooling, add water and a nonpolar solvent (e.g., hexane) to extract the FAMEs.
- The hexane layer containing the FAMEs is collected and can be directly injected into the GC-MS.

GC-MS Parameters (Illustrative):

- Column: DB-23 (or equivalent polar capillary column)
- Injector Temperature: 250°C
- Oven Program: Initial temperature of 150°C, ramped to 230°C at 4°C/min.
- Carrier Gas: Helium
- MS Detector: Electron ionization (EI) at 70 eV, scanning from m/z 50-550.

3.2.2. LC-MS/MS Analysis of Intact **Tripetroselinin**

This method allows for the analysis of the intact triglyceride molecule.

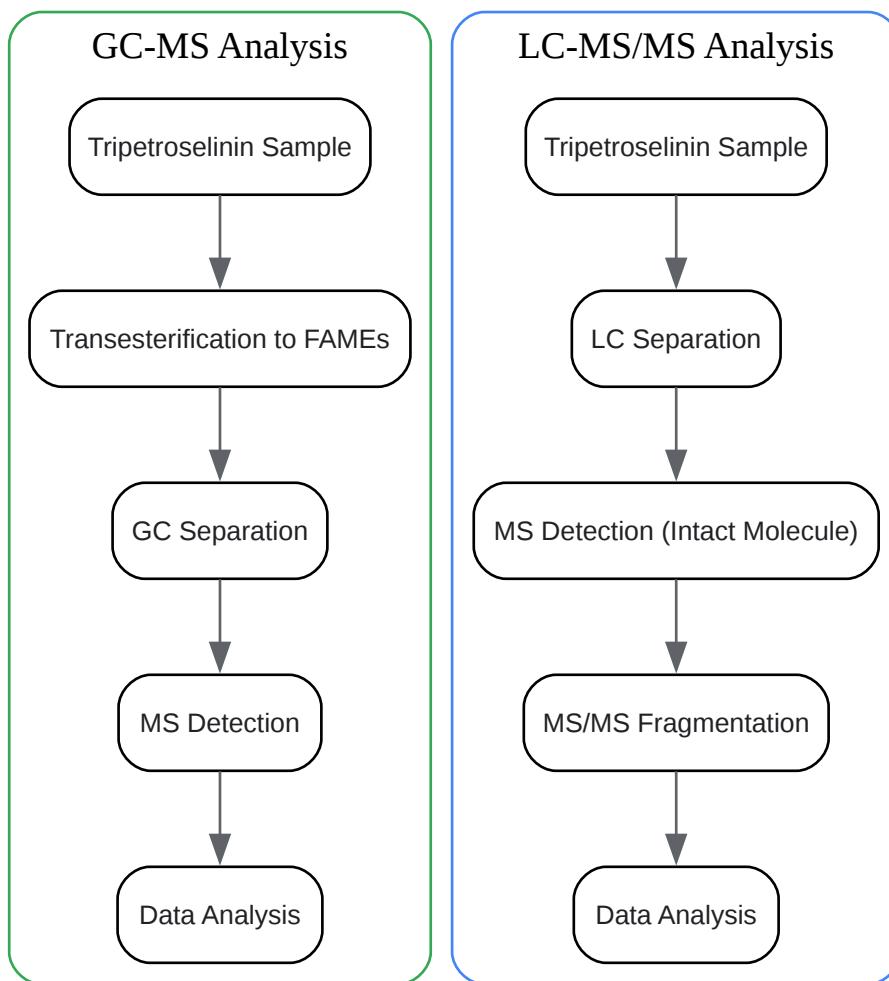
Sample Preparation:

- Dissolve the oil sample in an appropriate solvent mixture (e.g., methanol/dichloromethane).
- Filter the sample to remove any particulate matter.
- Dilute the sample to an appropriate concentration for LC-MS/MS analysis.

LC-MS/MS Parameters (Illustrative):

- LC Column: C18 reversed-phase column
- Mobile Phase: A gradient of acetonitrile and isopropanol with an ammonium formate additive.
- MS Detector: Electrospray ionization (ESI) in positive ion mode.
- MS/MS: Collision-induced dissociation (CID) to fragment the parent ion and identify the constituent fatty acids based on their neutral losses.

Analytical Workflow Diagram:



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Caption: Analytical workflows for GC-MS and LC-MS/MS of **Tripetroselinin**.

Polymerization of Tripetroselinin (Adapted Protocol)

This is an adapted protocol for the cationic polymerization of **Tripetroselinin**, based on general methods for triglyceride polymerization.

Materials:

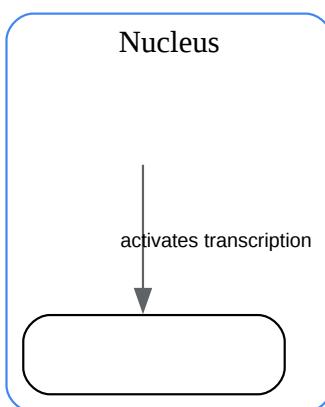
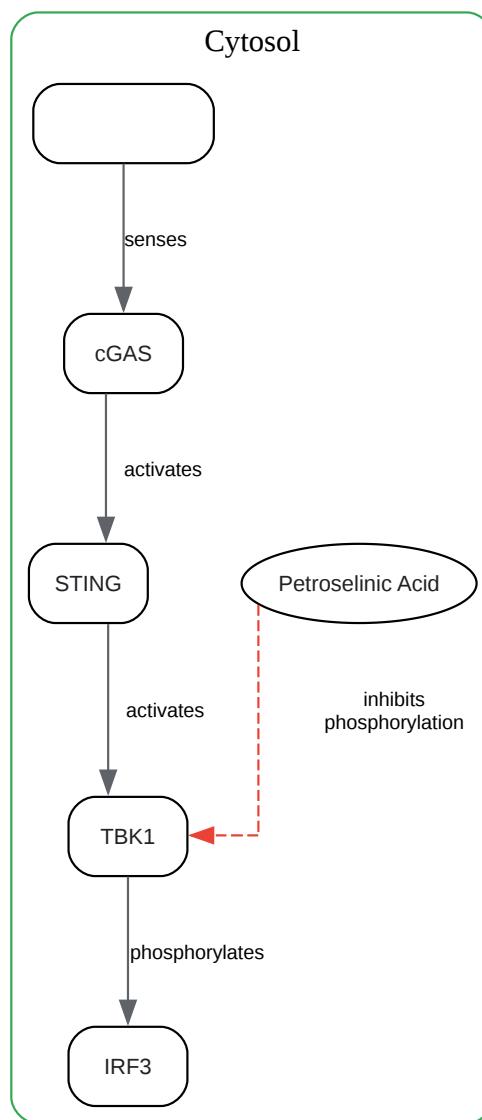
- Purified **Tripetroselinin** oil

- Styrene (co-monomer)
- Boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$) (catalyst)
- Anhydrous toluene (solvent)
- Nitrogen gas supply
- Glass reactor with magnetic stirring and temperature control

Procedure:

- Reactor Setup: Set up a clean, dry glass reactor under a nitrogen atmosphere.
- Monomer and Solvent Addition: Add the purified **Tripetroselinin** oil and styrene to the reactor, followed by anhydrous toluene to achieve the desired concentration.
- Initiation: While stirring, slowly add the boron trifluoride etherate catalyst to the reaction mixture at a controlled temperature (e.g., 0°C to room temperature).
- Polymerization: Allow the reaction to proceed for a specified time (e.g., 2-24 hours) with continuous stirring and temperature control. The progress of the polymerization can be monitored by techniques such as viscosity measurements or GPC analysis of aliquots.
- Termination: Terminate the reaction by adding a small amount of methanol.
- Purification: Precipitate the polymer by pouring the reaction mixture into a large volume of a non-solvent (e.g., methanol).
- Drying: Collect the precipitated polymer by filtration and dry it under vacuum to a constant weight.

Polymerization Workflow Diagram:



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References

- 1. Tripetroselinin | C57H104O6 | CID 5463129 - PubChem [pubchem.ncbi.nlm.nih.gov]
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